

Safety, handling, and MSDS information for 2-Bromo-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-3-nitrobenzaldehyde

Cat. No.: B1282389

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An In-depth Technical Guide to the Safety, Handling, and MSDS Information for **2-Bromo-3-nitrobenzaldehyde**

Introduction

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Bromo-3-nitrobenzaldehyde** (CAS No: 90407-21-9).^[1] It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who handle this compound. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact.

Chemical and Physical Properties

2-Bromo-3-nitrobenzaldehyde is a solid organic compound.^[2] Its chemical structure incorporates a benzaldehyde ring substituted with both a bromine atom and a nitro group, which influences its reactivity and potential hazards.

Table 1: Physical and Chemical Properties of **2-Bromo-3-nitrobenzaldehyde**

Property	Value	Reference
IUPAC Name	2-bromo-3-nitrobenzaldehyde	[1]
CAS Number	90407-21-9	[1]
Molecular Formula	C ₇ H ₄ BrNO ₃	[1]
Molecular Weight	230.02 g/mol	[1]
Appearance	Yellow Solid	[2]
Odor	Odorless	[2]
Melting Point	92 °C	[3]
Boiling Point	276.9 ± 25.0 °C (Predicted)	[4]
Density	1.781 ± 0.06 g/cm ³ (Predicted)	[4]
Water Solubility	Decomposes in contact with water	[2]

Hazard Identification and Classification

2-Bromo-3-nitrobenzaldehyde is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it is considered harmful if swallowed, inhaled, or in contact with skin.[\[5\]](#)

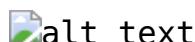
Table 2: GHS Hazard Classification for **2-Bromo-3-nitrobenzaldehyde**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Source:[5]

Signal Word:Warning[2]

Hazard Pictograms:



Toxicological Information

While specific quantitative toxicological data such as LD50 values for **2-Bromo-3-nitrobenzaldehyde** are not readily available in the provided search results, the GHS classification indicates that the substance is harmful through oral, dermal, and inhalation routes.[5] General toxicological properties for aromatic nitro compounds may include systemic effects like methaemoglobinemia, headache, and a drop in blood pressure. Aldehydes, in general, can cause irritation to the eyes, skin, and mucous membranes.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's integrity.

Safe Handling Protocols

- Engineering Controls: Always handle **2-Bromo-3-nitrobenzaldehyde** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[6][7] Eyewash stations and safety showers must be readily accessible.[6]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[2][6] Do not eat, drink, or smoke in areas where the chemical is used.[2]
- Procedural Precautions: Avoid contact with eyes, skin, and clothing.[6] Avoid breathing in dust, fumes, or vapors.[2][6] When weighing the solid, do so in a fume hood or a ventilated balance enclosure to prevent dust inhalation.[6]

Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Store under an inert atmosphere (nitrogen or argon) at 2-8°C for long-term stability.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong acids.[8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-Bromo-3-nitrobenzaldehyde** to prevent exposure.

Table 3: Personal Protective Equipment (PPE) Recommendations

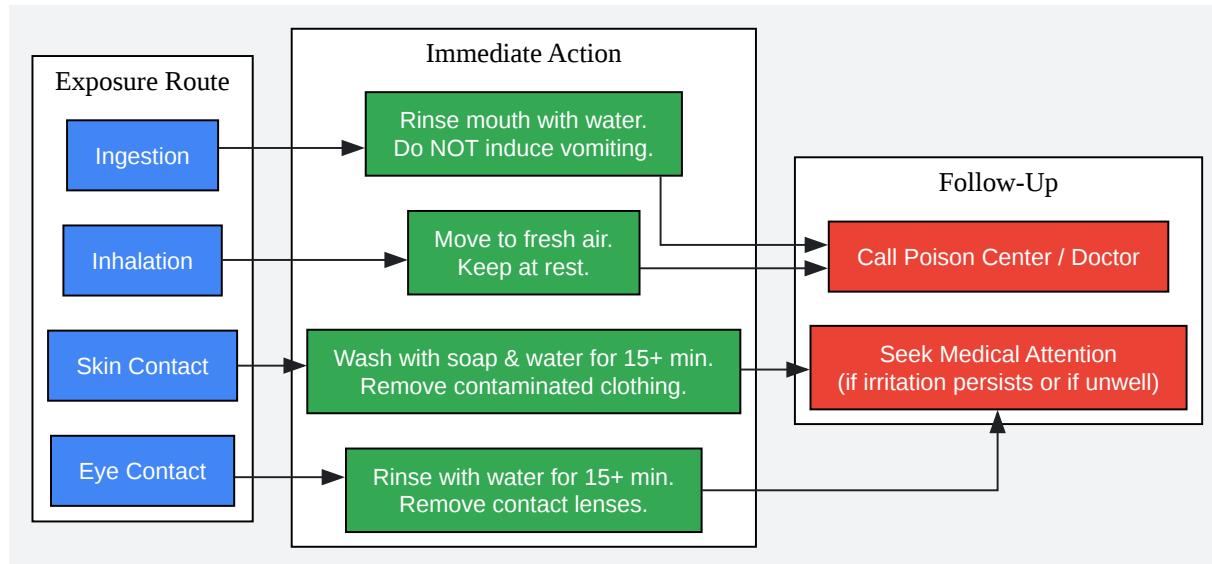
Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may also be appropriate.[6][9]	To prevent eye contact which can cause serious irritation.[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[6]	To avoid direct skin contact which can lead to irritation.[6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used when engineering controls are insufficient or during spill cleanup.[6]	To prevent respiratory tract irritation.[6]

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[2][6] Remove contact lenses if present and easy to do.[2][6] If eye irritation persists, seek medical advice/attention.[6]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[2][6] Remove contaminated clothing and wash it before reuse.[2] If skin irritation occurs, get medical advice.[6]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][6] If the person feels unwell, call a POISON CENTER or doctor.[6] If not breathing, give artificial respiration.[2][6]

- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water.[2] Call a POISON CENTER or doctor if you feel unwell.[2]



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Caption: First aid workflow for **2-Bromo-3-nitrobenzaldehyde** exposure.

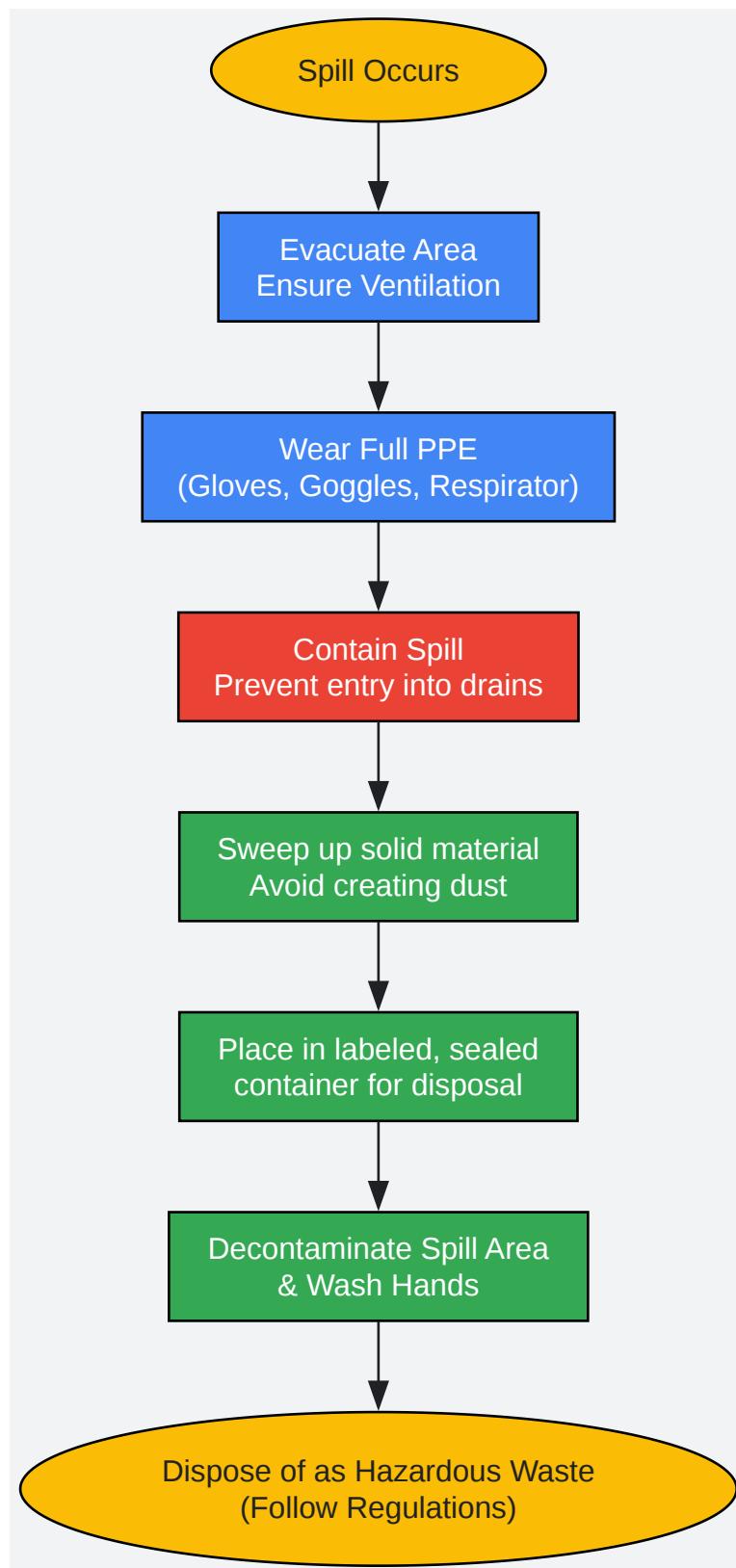
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide.[2][10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode, along with full protective gear.[2]

Accidental Release Measures (Spill Protocol)

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE) as outlined in Section 6.0, including respiratory protection. Avoid breathing dust and prevent contact with skin and eyes.[2][7]
- Environmental Precautions: Prevent the chemical from entering drains, surface water, or the sanitary sewer system.[2][8]
- Containment and Cleanup: For minor spills, sweep up the solid material, avoiding dust formation, and shovel it into a suitable, labeled container for disposal.[2][11] For major spills, alert emergency responders.[11] All waste must be treated as hazardous and disposed of at an approved waste disposal plant in accordance with local, state, and federal regulations.[2][6]



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Caption: Logical workflow for responding to a **2-Bromo-3-nitrobenzaldehyde** spill.

Stability and Reactivity

- Reactivity: No specific reactivity hazards have been identified under normal conditions.
- Chemical Stability: The compound is stable under recommended storage conditions.[12] However, it may be sensitive to light.[2]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides, nitrogen oxides, and hydrogen bromide gas.[2][10]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong acids.[8]

Disposal Considerations

All waste containing **2-Bromo-3-nitrobenzaldehyde** must be treated as hazardous waste.[6] Dispose of the contents and container at an approved waste disposal facility in accordance with all applicable local, state, and federal regulations.[2][6] Do not release into the environment.[2]

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